

Synthesis and chemical properties of Clostebol acetate

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Compound of Interest

Compound Name:	Clostebol
Cat. No.:	B1669245

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An In-depth Technical Guide on the Synthesis and Chemical Properties of **Clostebol** Acetate

Introduction

Clostebol acetate, a synthetic anabolic-androgenic steroid (AAS), is a modified form of testosterone.^{[1][2]} Chemically designated as 4-chlorotestosterone 17 β -acetate, it is recognized for its enhanced anabolic properties and reduced androgenic effects, a characteristic attributed to the presence of a chlorine atom at the C4 position.^{[2][3]} This modification prevents its conversion to dihydrotestosterone (DHT) and estrogen, thereby mitigating certain side effects associated with other AAS.^{[3][4]} **Clostebol** acetate has been utilized in clinical settings for dermatological and ophthalmological treatments and as an anabolic agent.^{[4][5]} This guide provides a detailed overview of its synthesis, chemical properties, and mechanism of action for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Clostebol acetate is a white crystalline solid.^[3] Its fundamental properties are summarized in the table below. The steroid's structure consists of four fused rings (A, B, C, and D). Rings B and C adopt chair conformations, ring A is a half-chair, and ring D is in a C13 envelope conformation.^{[3][5]} This specific stereochemistry is crucial for its biological activity.

Property	Value	Reference
IUPAC Name	[(8R,9S,10R,13S,14S,17S)-4-chloro-10,13-dimethyl-3-oxo-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-17-yl] acetate	[3][6][7]
Synonyms	4-Chlorotestosterone acetate, 4-CLTA	[7][8]
Molecular Formula	C ₂₁ H ₂₉ ClO ₃	[3][6][8]
Molecular Weight	364.91 g/mol	[3][6][8]
Melting Point	229 °C	[8]
CAS Number	855-19-6	[6][7]
Crystal System	Orthorhombic	[3][5]
Space Group	P2 ₁ 2 ₁ 2 ₁	[3]

Synthesis of Clostebol Acetate

The synthesis of **Clostebol** acetate primarily starts from testosterone acetate. Two main synthetic routes have been established: direct chlorination and a pathway involving an epoxide intermediate.[3][5]

Direct Chlorination of Testosterone Acetate

This method involves the direct electrophilic addition of a chlorinating agent to the Δ4 double bond of the testosterone acetate steroid core.[3]

- Precursor: Testosterone Acetate
- Reaction: Electrophilic chlorination at the C4 position.
- Reagents: Chlorinating agents such as thionyl chloride (SOCl₂), phosphorus pentachloride (PCl₅), or chlorine gas (Cl₂) are used.[3]

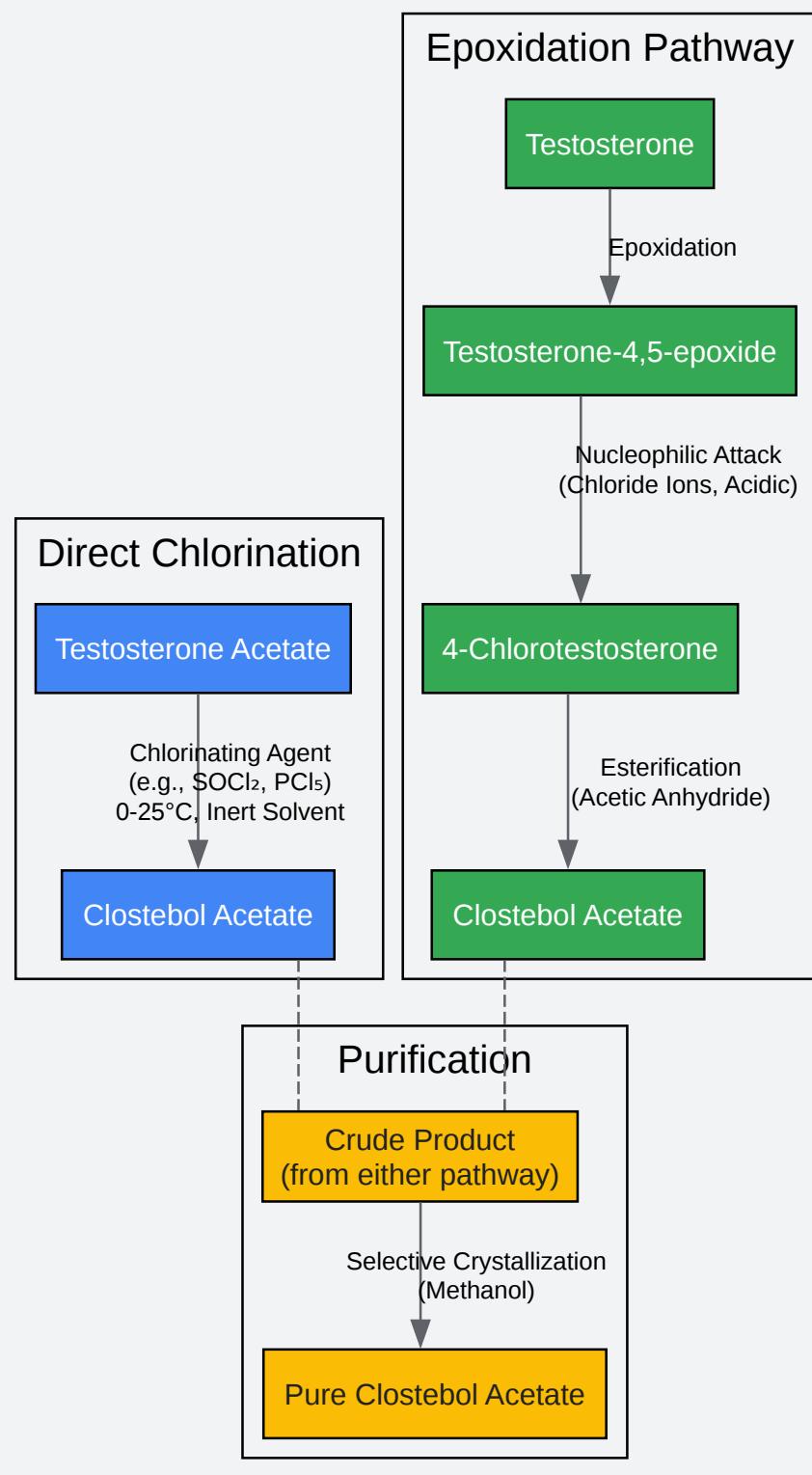
- Conditions: The reaction is typically conducted in an inert solvent like dichloromethane, chloroform, or carbon tetrachloride at a controlled temperature range of 0–25°C to prevent side reactions.[3]
- Purification: The crude product is purified by selective crystallization from methanol.[3][5]

Synthesis via Epoxidation and Chlorination

This alternative pathway involves the formation of an epoxide intermediate, which is then opened by a chloride ion to introduce the chlorine atom stereoselectively.[5][9]

- Precursor: Testosterone derivative
- Step 1: Epoxidation: Formation of testosterone-4,5-epoxide as a key intermediate.
- Step 2: Nucleophilic Ring Opening: The epoxide undergoes a nucleophilic attack by chloride ions under acidic conditions. This S_N2 reaction leads to the stereoselective introduction of chlorine at the C4 position.[9]
- Esterification: If starting from testosterone, the 17β -hydroxyl group is subsequently esterified using acetic anhydride or acetic acid to yield the final acetate ester.[9]

Synthesis Pathways of Clostebol Acetate

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Chemical Reactivity and Metabolism

Clostebol acetate can undergo several chemical reactions, which are also relevant to its metabolism in biological systems.[3][9]

- Hydrolysis: The acetate ester can be hydrolyzed to release the active compound, **clostebol** (4-chlorotestosterone).[9]
- Oxidation: The molecule can be oxidized to form 4-chloroandrost-4-en-3,17-dione.[3]
- Reduction: Reduction can yield 4-chloroandrost-4-en-17 β -ol-3-one.[3]
- Metabolism: In the body, **clostebol** acetate is metabolized primarily in the liver.[1] The main metabolic pathway involves its conversion to 4-chloro-4-androsten-3 α -ol-17-one (M1), which is a key urinary metabolite used for doping control.[9][10][11] Further metabolism includes Phase II conjugation reactions, such as glucuronidation and sulfation, to facilitate excretion. [1][9]

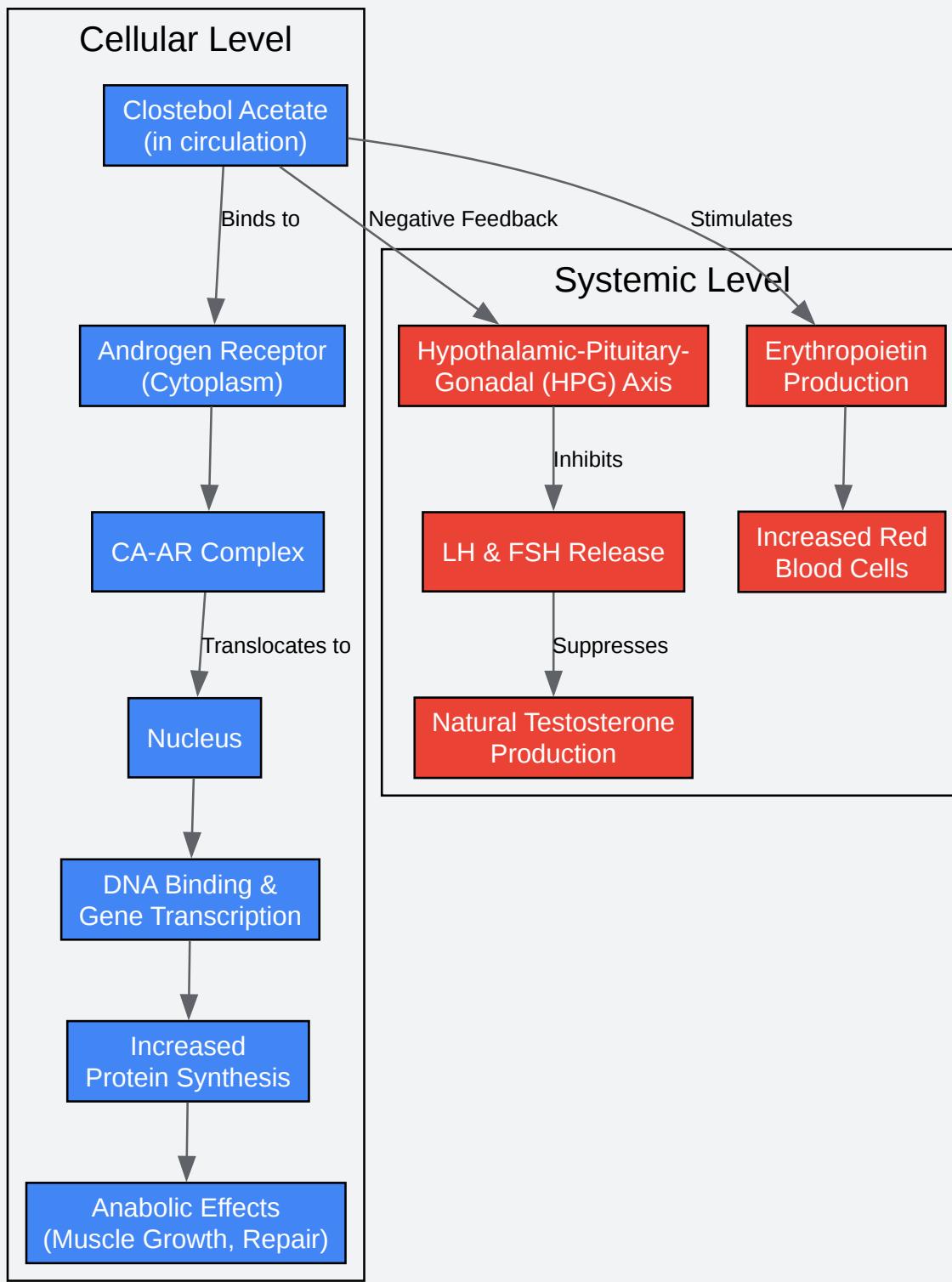
Mechanism of Action

Clostebol acetate functions by mimicking the effects of endogenous testosterone.[1][2]

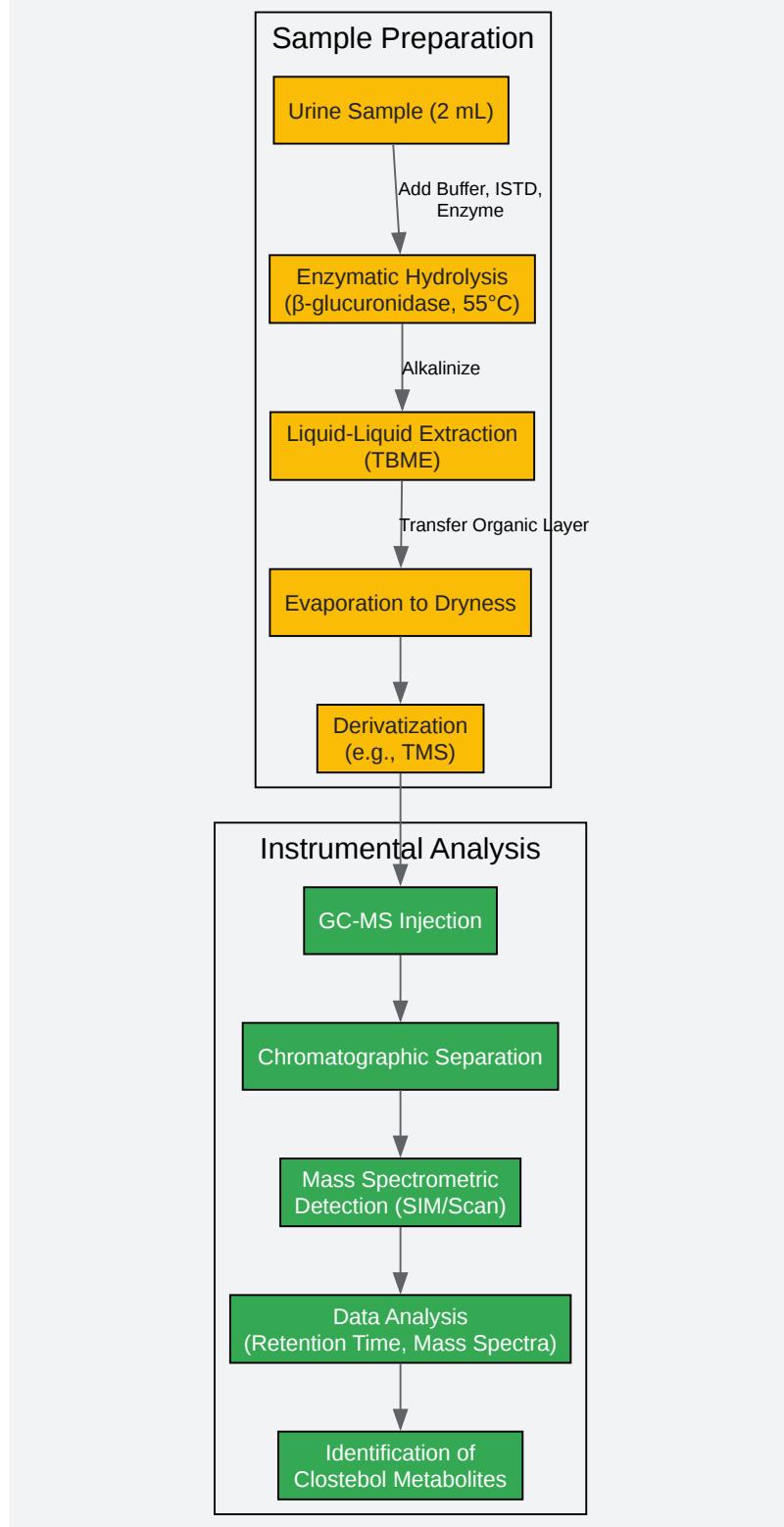
- Androgen Receptor Binding: It binds to androgen receptors (AR) in target tissues like muscle and bone.[1][3][12]
- Gene Transcription: The hormone-receptor complex translocates to the cell nucleus and binds to specific DNA sequences, activating the transcription of genes responsible for protein synthesis.[3]
- Anabolic Effects: This leads to increased protein synthesis and nitrogen retention, promoting muscle growth (hypertrophy) and repair.[1][9][12]
- Erythropoiesis: It can also stimulate the production of erythropoietin, which increases the count of red blood cells, enhancing oxygen delivery to tissues.[1][12]
- HPG Axis Interaction: Like other exogenous steroids, **clostebol** acetate can suppress the natural production of testosterone by inhibiting the release of luteinizing hormone (LH) and

follicle-stimulating hormone (FSH) from the pituitary gland via negative feedback on the hypothalamic-pituitary-gonadal (HPG) axis.[\[1\]](#)

Mechanism of Action of Clostebol Acetate



Workflow for GC-MS Detection of Clostebol Metabolites

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